

# Navigating the Disposal of "MY17": A Product-Specific Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: MY17

Cat. No.: B15581785

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The proper disposal of any laboratory chemical is paramount for ensuring safety and environmental compliance. The designation "MY17" appears on several distinct products, each with a unique chemical composition and, consequently, different disposal protocols. This guide provides detailed, step-by-step procedures for the disposal of three different products labeled "MY17": a streptomycin-based agricultural product (Agri-Mycin® 17), a flammable aerosol (AC17), and a solid odor counteractant (PX17).

It is crucial to identify the specific "MY17" product in your possession to follow the correct disposal procedure. Always refer to the product's Safety Data Sheet (SDS) for the most accurate and comprehensive information.

## Agri-Mycin® 17 (Agricultural Streptomycin)

**Product Description:** An agricultural antibiotic containing streptomycin sulfate, used to control bacterial diseases in plants.

## Essential Safety and Disposal Information

Wastes generated from the use of Agri-Mycin® 17 may be disposed of on-site or at an approved waste disposal facility.<sup>[1]</sup> Environmental fate data indicates that streptomycin degradation in soil and water is mediated by bacterial decomposition, typically occurring within 2-3 weeks.<sup>[1]</sup> Streptomycin binds tightly to soil and does not leach.<sup>[1]</sup>

## Quantitative Data Summary

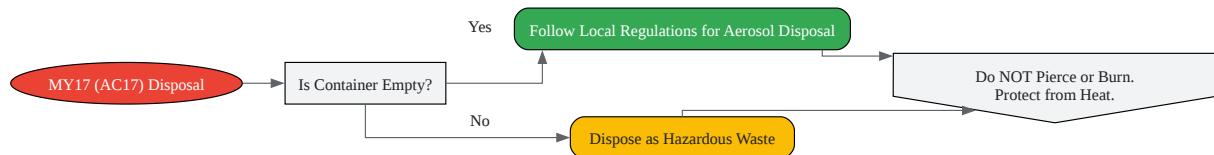
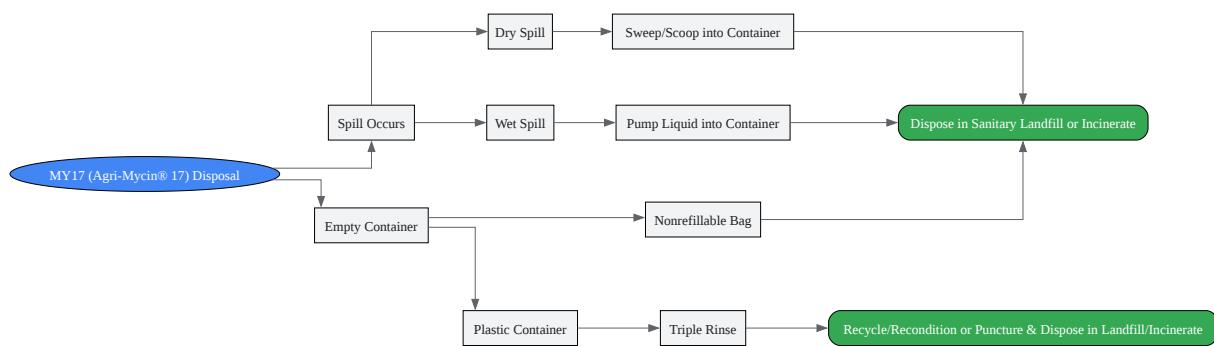
Parameter	Value	Reference
Acute Dermal LD50 (Rabbits)	8 - 12 g/kg	<a href="#">[2]</a>
Primary Skin Irritation Index (Rabbits)	4.6 (Max score is 8.0)	<a href="#">[2]</a>
96h LC50 (Fathead Minnows)	1.01 mg/l	<a href="#">[2]</a>
Biodegradability (OECD Test 301B)	75% removal after 46 days	<a href="#">[2]</a>

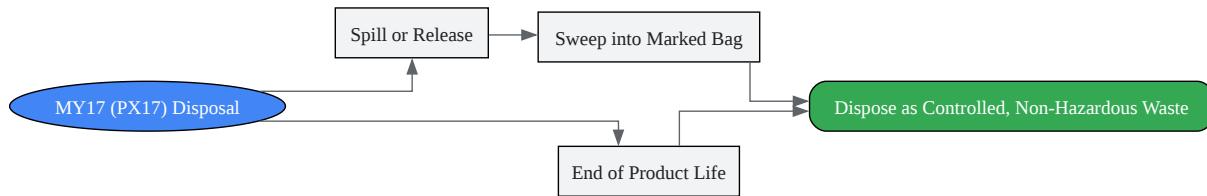
## Step-by-Step Disposal Protocol

- For Spills (Dry):
  - Dike the spill area using absorbent or impervious materials like earth, sand, or clay.[\[1\]](#)
  - Sweep or scoop up the material and place it into a designated container for disposal.[\[1\]](#)
  - Collect and contain any contaminated absorbent and dike material for proper disposal.[\[1\]](#)
  - Decontaminate tools and equipment used in the cleanup.[\[1\]](#)
- For Spills (Wet):
  - Pump any free liquid into an appropriate closed container.[\[1\]](#)
  - Collect washings for disposal.[\[1\]](#)
- Container Disposal (Nonrefillable Bags):
  - Do not reuse or refill the container.[\[1\]](#)
  - Dispose of the empty container in a sanitary landfill or by incineration.[\[1\]](#)
- Container Disposal (Plastic Containers):
  - Triple rinse the container promptly after emptying.[\[1\]](#)

- Offer the container for recycling or reconditioning, or puncture and dispose of it in a sanitary landfill.[\[1\]](#)
- Incineration is also an option if permitted by state and local ordinances. If burned, stay out of the smoke.[\[1\]](#)

## Disposal Workflow





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## References

- 1. cdms.net [cdms.net]
- 2. hemaquebec.ca [hemaquebec.ca]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)